

Literature review on the scientific uses of Acid Yellow 49

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Compound of Interest

Compound Name: C.I. Acid yellow 49

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Scientific Uses of Acid Yellow 49: A Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Yellow 49, a monoazo dye, is traditionally utilized in the textile, leather, and paper industries for its vibrant yellow hue.[1][2][3][4][5] Beyond its industrial applications, Acid Yellow 49 has garnered attention within the scientific community for its potential use in a variety of research contexts. This technical guide provides a comprehensive literature review of the scientific applications of Acid Yellow 49, focusing on its photophysical properties, and its use in materials science and environmental remediation. This document summarizes key quantitative data, outlines experimental protocols, and provides visualizations of experimental workflows.

Physicochemical and Photophysical Properties

Acid Yellow 49 is an anionic dye with the chemical formula $C_{16}H_{12}Cl_2N_5NaO_3S$. [2] Its properties make it soluble in water, presenting as a yellow-red solution with strong yellow-green fluorescence.[6] The photophysical characteristics of Acid Yellow 49 are crucial for its application as a fluorescent probe and in spectroscopic studies. However, there is a notable discrepancy in the reported maximum absorption wavelength (λ_{max}), which may be attributable to solvent effects.[7]

Property	Value	Notes
Molecular Formula	C ₁₆ H ₁₂ Cl ₂ N ₅ NaO ₃ S	[2]
Molecular Weight	448.26 g/mol	[2]
Appearance	Yellow Powder	[8]
Maximum Absorption (λ _{max})	400 nm[3][7][9] or 493.5 nm[6] [10]	Discrepancy may be due to solvent effects.[7]
Fluorescence	Strong yellow-green fluorescence in aqueous solution.[6]	Fluorescence disappears upon acidification and reappears upon neutralization or alkalization.[6]

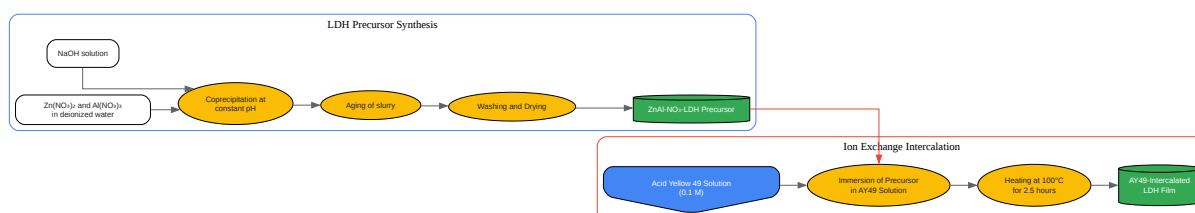
Note: Further experimental validation is required to ascertain the precise photophysical parameters such as fluorescence emission maximum, quantum yield, and molar extinction coefficient, as these are not consistently reported in the available literature.

Scientific Applications

The scientific applications of Acid Yellow 49 are primarily centered on its properties as an anionic dye and its fluorescent capabilities. Key areas of research include its use in the fabrication of functional materials and in environmental remediation through electrochemical degradation. While its use in biological studies, such as the investigation of oxidative stress and the effects of various drugs and environmental contaminants on cells, has been mentioned, detailed protocols for these applications are not well-documented in the reviewed literature.[9]

Preparation of Intercalated Layered Double Hydroxide (LDH) Films

Acid Yellow 49 can be intercalated into the interlayer galleries of layered double hydroxides (LDHs) to create colored functional films with enhanced thermal stability and light fastness.[9] This application leverages the anionic nature of the dye, allowing it to be incorporated into the positively charged LDH layers through ion exchange.



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Preparation of AY49-Intercalated LDH Film.

A detailed protocol for the preparation of an Acid Yellow 49 (denoted as PPDB) anion intercalated layered double hydroxides (LDH) film via an ion-exchange method has been described.[9]

Materials:

- ZnAl-NO₃-LDH/alumina/aluminum film (precursor)
- Acid Yellow 49 (PPDB)
- Deionized water
- Sealed beaker

Procedure:

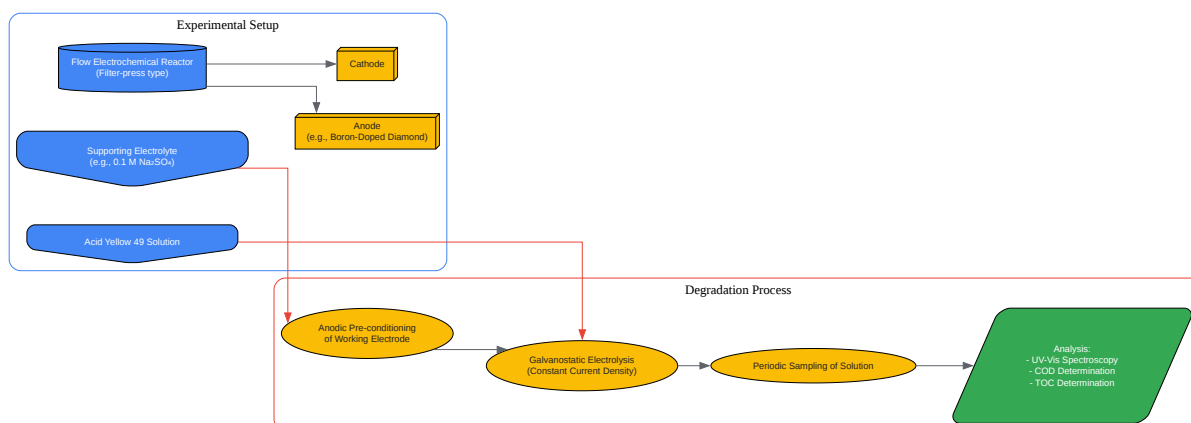
- Prepare a 0.1 M solution of Acid Yellow 49 in 100 mL of deionized water.

- Immerse the ZnAl-NO₃-LDH/alumina/aluminum precursor film into the Acid Yellow 49 solution within a sealed beaker.
- Maintain the sealed beaker at 100 °C for 2.5 hours to facilitate the ion-exchange process.
- After heating, remove the film from the solution, wash it with deionized water, and allow it to dry.
- The resulting film is the Acid Yellow 49-intercalated LDH film.

Characterization: The successful intercalation of Acid Yellow 49 anions into the LDH structure can be confirmed by various analytical techniques, including Powder X-ray Diffraction (XRD), Fourier Transform Infrared Spectroscopy (FT-IR), Scanning Electron Microscopy (SEM), and Thermogravimetric–Differential Thermal Analysis (TG–DTA).[9]

Electrochemical Degradation

Acid Yellow 49 is an azo dye that contributes to the organic load and coloration of industrial wastewater. Electrochemical oxidation has been investigated as a method for the degradation and decolorization of this dye in aqueous solutions.[3][7][9] This process typically involves the use of a boron-doped diamond (BDD) anode in a flow electrochemical system.[9]



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Electrochemical Degradation of Acid Yellow 49.

The electrochemical degradation of Acid Yellow 49 can be performed in a flow electrochemical system with a filter-press reactor.^[7]

Materials and Equipment:

- Flow electrochemical system with a filter-press reactor

- Working electrode (anode), e.g., Boron-Doped Diamond (BDD)
- Counter electrode (cathode)
- DC power supply
- Acid Yellow 49
- Supporting electrolyte, e.g., Sodium Sulfate (Na_2SO_4)
- Deionized water
- UV-Vis Spectrophotometer
- COD and TOC analyzers

Procedure:

- System Preparation: Thoroughly rinse the flow electrochemical system with deionized water.
- Anodic Pre-conditioning: Perform a 10-minute anodic pre-conditioning of the working electrode using a 0.1 mol L^{-1} Na_2SO_4 solution at the same current density to be used in the degradation experiment. This step oxidizes any potential organic contaminants on the electrode surface.
- Electrolysis:
 - Prepare a solution of Acid Yellow 49 in the supporting electrolyte.
 - Introduce the solution into the electrochemical reactor.
 - Apply a constant current density (e.g., 5, 15, or 30 mA cm^{-2}).
 - Maintain a constant volumetric flow rate (e.g., 7.0 L min^{-1}) and temperature (e.g., 25°C).
- Monitoring:
 - At specific time intervals during the electrolysis, collect samples of the solution.

- Monitor the decolorization of the solution using a UV-Vis spectrophotometer, measuring the absorbance at the λ_{max} of the dye (e.g., 400 nm).[3][7][9]
- Determine the Chemical Oxygen Demand (COD) and Total Organic Carbon (TOC) of the samples to assess the degree of mineralization.

Potential Biological Applications (Further Research Needed)

While the literature suggests that Acid Yellow 49 has been used in scientific research to study a variety of biochemical and physiological effects, such as oxidative stress and the impact of drugs and environmental pollutants on cells, specific and detailed experimental protocols for these applications are not readily available.[9] The fluorescent nature of Acid Yellow 49 indicates its potential as a probe in cellular imaging; however, protocols for cell staining, including optimal concentrations, incubation times, and imaging parameters, require development and validation. Similarly, its use as a sensor for metal ions, possibly through fluorescence quenching mechanisms, is a plausible area for future research, but established methods are currently lacking.

Conclusion

Acid Yellow 49 is a versatile dye with established applications in materials science and emerging potential in environmental remediation. Its use in the fabrication of functional LDH films and its degradation through electrochemical methods are supported by documented experimental frameworks. While its fluorescent properties suggest promise for biological applications, including cellular imaging and sensing, a significant lack of detailed experimental protocols and comprehensive photophysical data currently limits its widespread adoption in these fields. Further research is necessary to fully characterize its fluorescent properties and to develop and validate standardized protocols for its use in biological research. This will be crucial for unlocking the full potential of Acid Yellow 49 as a tool for researchers, scientists, and drug development professionals.

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